Application Notes and Protocols: Dyeing Kinetics of Acid Dyes on Protein Fibers

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Compound of Interest	
Compound Name:	Acid Brown 434
Cat. No.:	B1176623

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Introduction

Acid dyes are a class of anionic dyes that are applied to protein fibers such as wool, silk, and nylon from an acidic dyebath. The dyeing process involves the diffusion of dye molecules from the aqueous solution into the fiber, where they are held by ionic bonds, hydrogen bonds, and van der Waals forces. Understanding the dyeing kinetics is crucial for optimizing the dyeing process to achieve level dyeing, good color fastness, and high dye exhaustion. This document provides a detailed overview of the experimental protocols and data analysis for studying the dyeing kinetics of acid dyes on protein fibers, using **Acid Brown 434** as a representative example.

Data Presentation

Table 1: Pseudo-First-Order Kinetic Model Parameters for Acid Brown 434 Dyeing on Wool

Temperature (°C)	qe (exp) (mg/g)	qe (cal) (mg/g)	k1 (min⁻¹)	R²
60	15.8	14.9	0.045	0.985
70	22.5	21.8	0.062	0.991
80	30.1	29.5	0.088	0.995
90	35.7	35.1	0.112	0.998

Table 2: Pseudo-Second-Order Kinetic Model Parameters for Acid Brown 434 Dyeing on Wool

Temperature (°C)	qe (exp) (mg/g)	qe (cal) (mg/g)	k2 (g/mg·min)	R²
60	15.8	15.9	0.0035	0.999
70	22.5	22.6	0.0048	0.999
80	30.1	30.2	0.0065	0.999
90	35.7	35.8	0.0081	0.999

Citation: The pseudo-second-order kinetic model is often found to be a good fit for the adsorption of dyes.[1][2]

Table 3: Langmuir and Freundlich Isotherm Parameters for Acid Brown 434 on Silk at 90°C

Isotherm Model	Parameters	Value	R²
Langmuir	q_max (mg/g)	45.2	0.996
K_L (L/mg)	0.125		
Freundlich	K_F ((mg/g)(L/mg)$^{1/n}$)	8.7	0.978
n	2.1		

Citation: The Langmuir isotherm model assumes monolayer adsorption onto a homogeneous surface, while the Freundlich model describes multilayer adsorption on a heterogeneous surface.[3][4]

Experimental Protocols

Protocol 1: Preparation of Protein Fibers and Dyebath

- Fiber Preparation:

  - Procure scoured and bleached wool or mulberry silk fibers.

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- Wash the fibers with a non-ionic detergent (e.g., 2 g/L Synthrapol) at 40-50°C for 30 minutes to remove any impurities.[5]

- Rinse the fibers thoroughly with deionized water until the rinse water is clear.

- Squeeze out excess water and allow the fibers to air dry at room temperature.

- Accurately weigh the dry fiber for each experiment (e.g., 1 gram).

- Dye Stock Solution Preparation:

  - Accurately weigh a specific amount of **Acid Brown 434** dye powder.

  - Dissolve the dye powder in a small amount of hot deionized water with stirring.

  - Dilute the solution with deionized water to a final concentration of 1 g/L to create a stock solution.

- Dye Bath Preparation:

  - For each dyeing experiment, prepare a dyebath in a beaker or a dyeing vessel.

  - Add the required volume of dye stock solution to achieve the desired initial dye concentration.

  - Add deionized water to maintain a specific liquor ratio (e.g., 50:1, meaning 50 mL of dyebath for every 1 gram of fiber).

  - Adjust the pH of the dyebath to the desired level (e.g., pH 4-5) using a buffer solution or by adding acetic acid or sulfuric acid.[6]

  - Add an electrolyte such as sodium sulfate (e.g., 10 g/L) to the dyebath, which can help in leveling and exhaustion.[6]

Protocol 2: Kinetic Study of Dyeing

- Dyeing Procedure:

 - Pre-wet the accurately weighed protein fibers in deionized water.[5]

- Introduce the pre-wetted fibers into the prepared dyebath.

- Place the dyeing vessel in a thermostatically controlled water bath or a dyeing machine to maintain the desired temperature (e.g., 60, 70, 80, 90°C).[7]

- Start a timer as soon as the fibers are immersed in the dyebath.

- Stir the dyebath gently and continuously to ensure uniform dyeing.[7]

- Sample Collection:

  - At regular time intervals (e.g., 5, 10, 20, 30, 45, 60, 90, 120 minutes), withdraw a small aliquot (e.g., 2 mL) of the dyebath solution.

  - Ensure the volume withdrawn is accounted for in subsequent calculations or is negligible.

- Dye Concentration Measurement:

  - Measure the absorbance of the withdrawn dyebath samples at the maximum absorption wavelength (λ_max) of **Acid Brown 434** using a UV-Vis spectrophotometer.

  - Use a pre-determined calibration curve of absorbance versus dye concentration to determine the concentration of the dye remaining in the dyebath at each time point.

- Calculation of Dye Uptake:

  - Calculate the amount of dye adsorbed per unit mass of fiber at time t (q_t, in mg/g) using the following equation:

    - $q_t = (C_0 - C_t) * V / W$

    - Where:

      - C_0 is the initial dye concentration (mg/L).

      - C_t is the dye concentration at time t (mg/L).

      - V is the volume of the dyebath (L).

- W is the weight of the dry fiber (g).

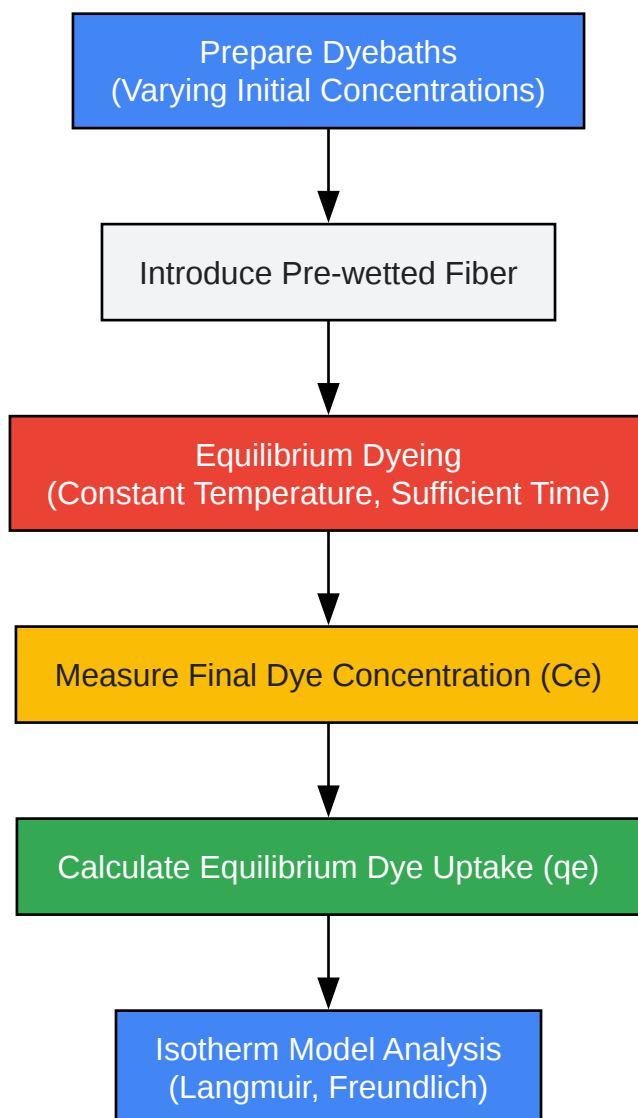## Protocol 3: Adsorption Isotherm Study

- Equilibrium Dyeing:

  - Prepare a series of dyebaths with varying initial concentrations of **Acid Brown 434**.

  - Introduce the pre-wetted protein fibers into each dyebath.

  - Conduct the dyeing process at a constant temperature (e.g., 90°C) for a time sufficient to ensure equilibrium is reached (determined from the kinetic study, e.g., 120 minutes).

- Data Collection and Analysis:

  - After the equilibrium time, measure the final concentration of the dye in each dyebath (C_e).

  - Calculate the amount of dye adsorbed at equilibrium (q_e) for each initial concentration.

  - Analyze the data by fitting it to the Langmuir and Freundlich isotherm models.[3][8]
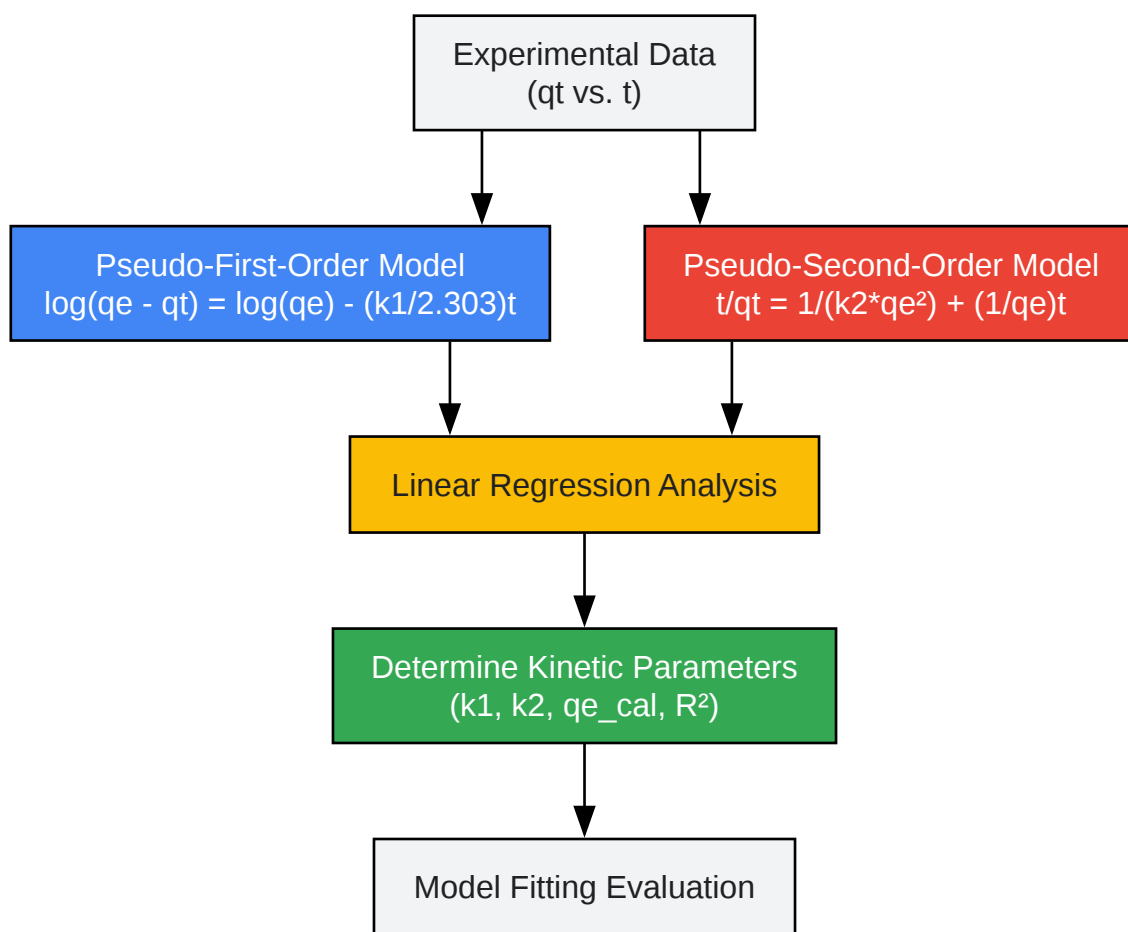
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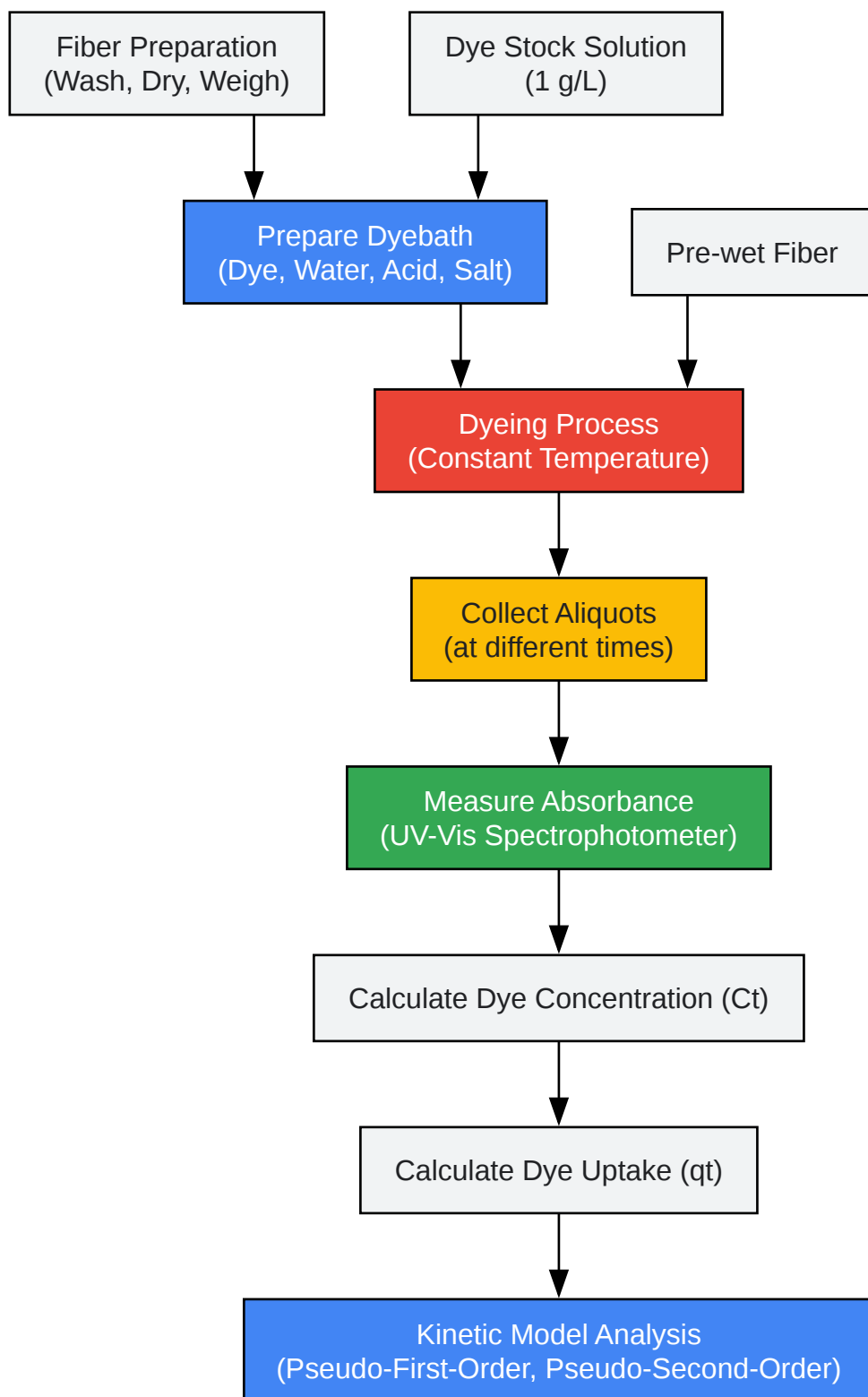
Caption: Experimental workflow for the kinetic study of dyeing.

```
┌─────────────────────────────────┐
│   Prepare Dyebaths              │
│   (Varying Initial Concentrations) │
└─────────────────────────────────┘
               │
               ▼
┌─────────────────────────────────┐
│   Introduce Pre-wetted Fiber    │
└─────────────────────────────────┘
               │
               ▼
┌─────────────────────────────────┐
│   Equilibrium Dyeing            │
│   (Constant Temperature, Sufficient Time) │
└─────────────────────────────────┘
               │
               ▼
┌─────────────────────────────────┐
│   Measure Final Dye Concentration (Ce) │
└─────────────────────────────────┘
               │
               ▼
┌─────────────────────────────────┐
│   Calculate Equilibrium Dye Uptake (qe) │
└─────────────────────────────────┘
               │
               ▼
┌─────────────────────────────────┐
│   Isotherm Model Analysis       │
│   (Langmuir, Freundlich)        │
└─────────────────────────────────┘
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Caption: Workflow for the adsorption isotherm study.

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┌─────────────────────────┐
│    Experimental Data     │
│       (qt vs. t)         │
└─────────────────────────┘
```

Pseudo-First-Order Model
$\log(q_e - q_t) = \log(q_e) - (k_1/2.303)t$

Pseudo-Second-Order Model
$t/q_t = 1/(k_2 \cdot q_e^2) + (1/q_e)t$

Linear Regression Analysis

Determine Kinetic Parameters
$(k_1, k_2, q_{e\_cal}, R^2)$

Model Fitting Evaluation

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Caption: Logical relationship for kinetic model analysis.

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